

Quantitative Analysis of Fenbendazole's Anti-Cancer Effects

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Compound of Interest

Compound Name: Fenfangjine G

Cat. No.: B12397582

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The efficacy of Fenbendazole varies across different cancer cell lines, as demonstrated by metrics such as the half-maximal inhibitory concentration (IC50) and the induction of apoptosis.

Table 1: Comparative IC50 Values of Fenbendazole in Various Cancer Cell Lines

Cancer Type	Cell Line	IC50 Value (µM)	Incubation Time	Reference
Colorectal Cancer	SNU-C5	0.50	72 hours	[1]
Colorectal Cancer (5-FU Resistant)	SNU-C5/5-FUR	4.09	72 hours	[1]
Lung Cancer	A549	11.7	Not Specified	[2]
Ovarian Cancer	A2780	0.44	48 hours	[3]
Ovarian Cancer	SKOV3	1.05	48 hours	
Cervical Cancer	HeLa	Not Specified	Not Specified	[3]
Hepatocellular Carcinoma	H4IIE	Not Specified	Not Specified	[4]

Table 2: Apoptosis Induction by Fenbendazole in Different Cancer Cell Lines

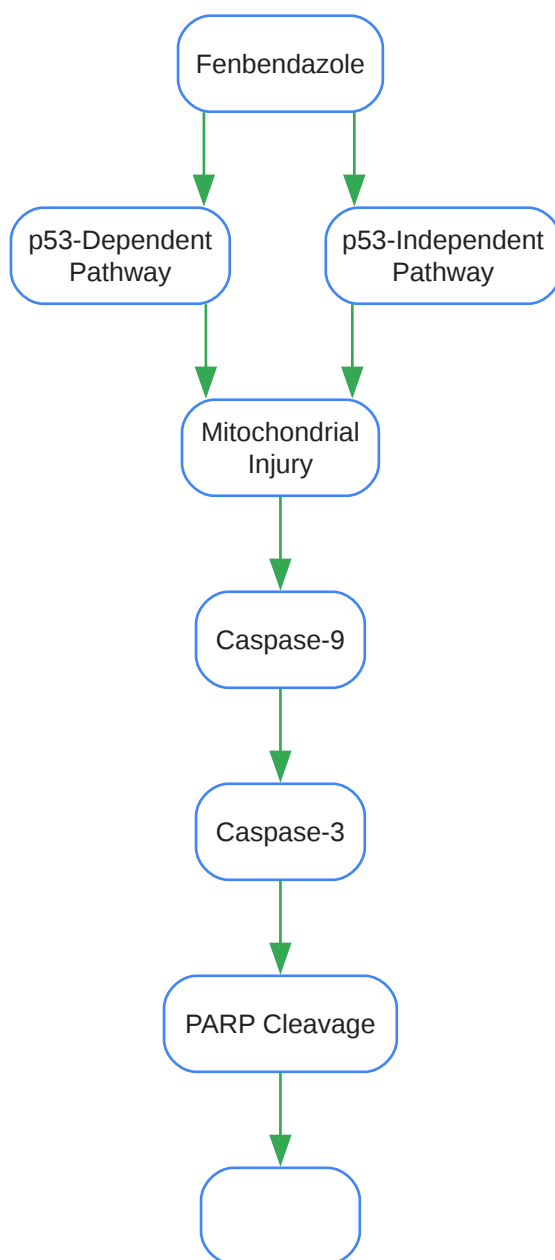
Cancer Type	Cell Line	Treatment Concentration (µM)	Treatment Duration (hours)	Percentage of Apoptotic Cells (%)	Reference
Leukemia	HL-60	0.5	16	16	[5]
Leukemia	HL-60	0.2	72	8	[5]
Ovarian Cancer	A2780	Not Specified	Not Specified	33.30	[6]
Ovarian Cancer	SKOV3	Not Specified	Not Specified	54.28	[6]

Signaling Pathways and Mechanisms of Action

Fenbendazole exerts its anti-cancer effects through multiple mechanisms, primarily by inducing apoptosis, causing cell cycle arrest, and interfering with cellular metabolism.

Apoptosis Induction

Fenbendazole induces programmed cell death through both p53-dependent and p53-independent pathways. This involves mitochondrial injury and the activation of the Caspase-3/PARP pathway.[\[1\]](#)

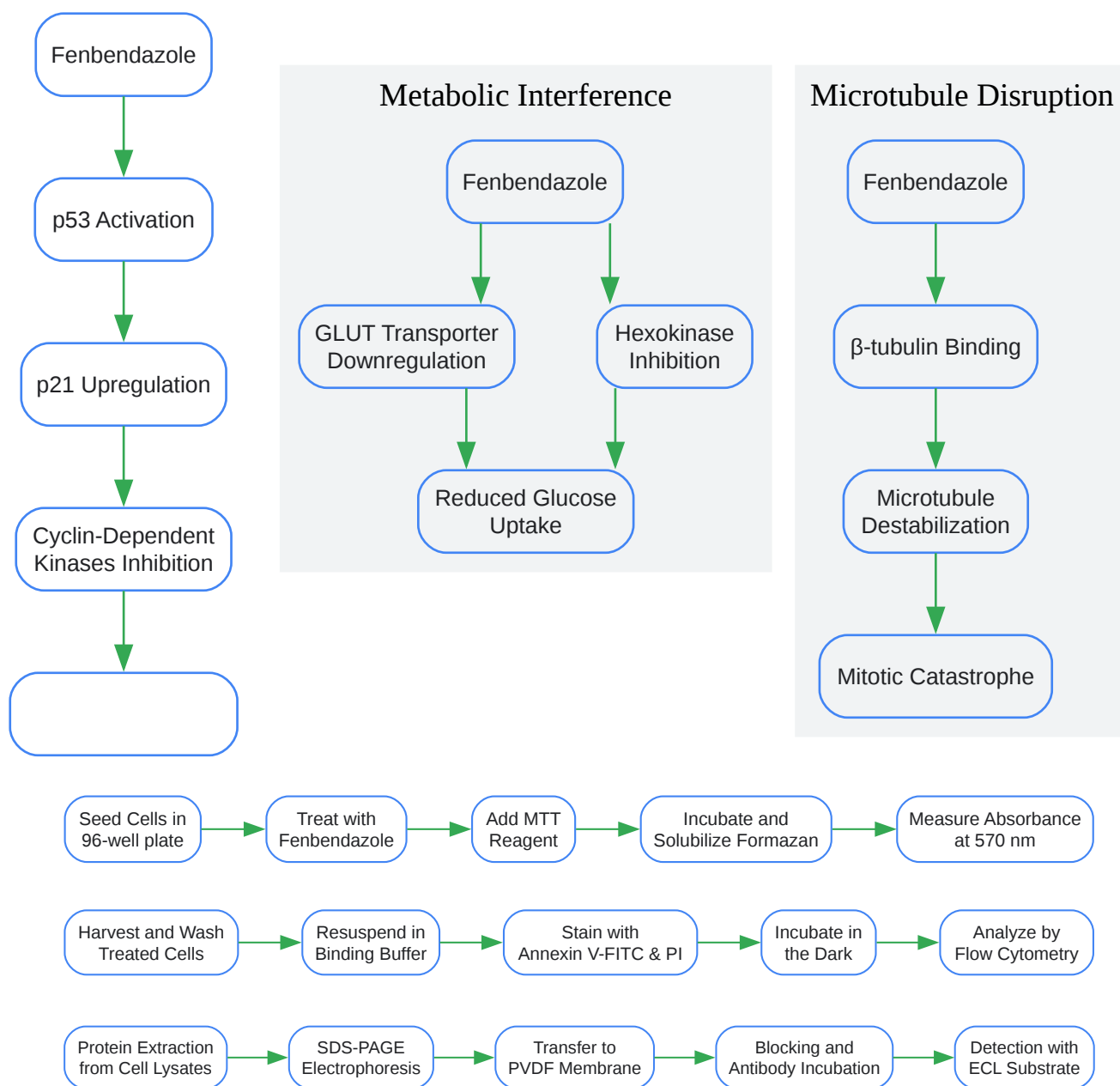


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Caption: Fenbendazole-induced apoptotic signaling pathway.

Cell Cycle Arrest

Fenbendazole causes cell cycle arrest at the G2/M phase, a process mediated by the p53-p21 pathway.^[1] This prevents cancer cells from progressing through mitosis and leads to cell death.



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References

- 1. Anti-cancer effects of fenbendazole on 5-fluorouracil-resistant colorectal cancer cells - PMC [pmc.ncbi.nlm.nih.gov]
- 2. dovepress.com [dovepress.com]
- 3. Fenbendazole and its synthetic analog interfere with HeLa cells' proliferation and energy metabolism via inducing oxidative stress and modulating MEK3/6-p38-MAPK pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Fenbendazole Suppresses Growth and Induces Apoptosis of Actively Growing H4IIE Hepatocellular Carcinoma Cells via p21-Mediated Cell-Cycle Arrest - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Transcriptome analysis reveals the anticancer effects of fenbendazole on ovarian cancer: an in vitro and in vivo study - PMC [pmc.ncbi.nlm.nih.gov]
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